

# Hsp90-Cdc37-IN-3 dose-response curve generation

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Compound of Interest

Compound Name: Hsp90-Cdc37-IN-3

Cat. No.: B10830696

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## **Application Notes and Protocols**

Topic: Generation of a Dose-Response Curve for the Hsp90-Cdc37 Protein-Protein Interaction Inhibitor, **Hsp90-Cdc37-IN-3** 

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The Heat shock protein 90 (Hsp90) is a molecular chaperone essential for the stability and function of numerous client proteins, many of which are critical oncoproteins, including a large portion of the human kinome.[1][2] The co-chaperone Cdc37 (Cell division cycle 37) is responsible for recruiting protein kinase clients to the Hsp90 machinery, making the Hsp90-Cdc37 protein-protein interaction (PPI) a critical node for kinase stability and signaling.[3][4][5] Disrupting this specific interaction presents a promising therapeutic strategy for cancer, as it offers a more selective approach to destabilize oncogenic kinases compared to traditional ATP-competitive Hsp90 inhibitors.[1][3]

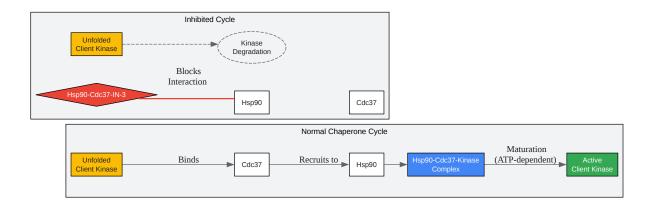
This application note provides a detailed protocol for generating a dose-response curve for a novel small molecule inhibitor, designated **Hsp90-Cdc37-IN-3**, designed to disrupt the Hsp90-Cdc37 interaction. The methodology utilizes a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay, a robust and sensitive proximity-based assay suitable for high-throughput screening and inhibitor characterization.[6][7][8]



# Hsp90-Cdc37 Signaling Pathway and Inhibition

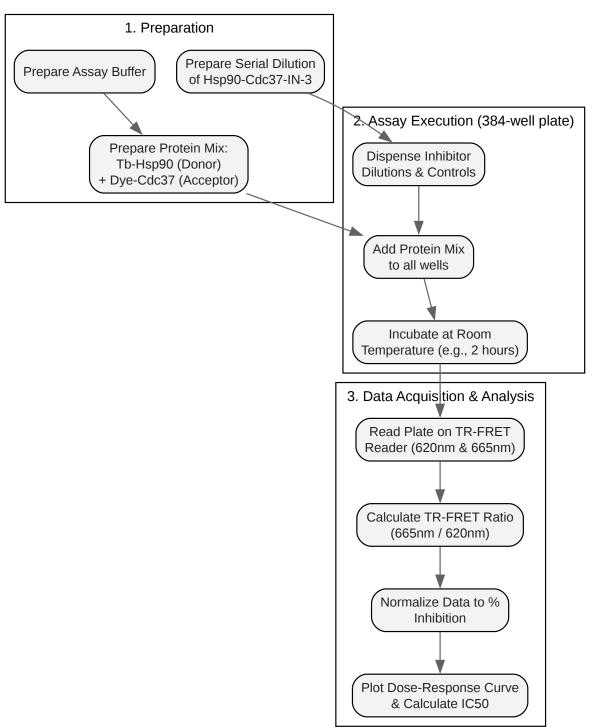
The Hsp90 chaperone cycle is a dynamic process involving ATP binding and hydrolysis, which drives conformational changes necessary for client protein maturation.[5] Cdc37 acts as an adaptor, binding to both the client kinase and Hsp90, facilitating the formation of a stable ternary complex.[2][9][10] **Hsp90-Cdc37-IN-3** is hypothesized to bind at the interface of the Hsp90-Cdc37 interaction, preventing complex formation and leading to the subsequent degradation of Hsp90-dependent client kinases.







#### Dose-Response Curve Generation Workflow



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